

Solubility Profile of 2,6-Diiodo-4-nitrophenol: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Diiodo-4-nitrophenol

Cat. No.: B1216091

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2,6-Diiodo-4-nitrophenol**, a compound of interest in various chemical and pharmaceutical research domains. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document presents known qualitative data, alongside a detailed experimental protocol for determining precise solubility. This guide is intended to be a valuable resource for laboratory professionals engaged in the handling and application of this compound.

Solubility Data

The solubility of **2,6-Diiodo-4-nitrophenol** has been qualitatively described in several chemical databases. This information is summarized in the table below. For comparative purposes, quantitative solubility data for the structurally similar compound, 2,6-Dichloro-4-nitrophenol, is also included.

Solvent	2,6-Diiodo-4-nitrophenol	2,6-Dichloro-4-nitrophenol
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[1]	Not Reported
Methanol	Slightly Soluble[1]	1 g/10 mL (Soluble)[2]
Water	Very Sparingly Soluble[1]	Poorly Soluble[3]
Ethanol	Soluble (forms a yellowish-brown solution)[4]	More soluble than in water[3]
Glacial Acetic Acid	Soluble (used for recrystallization)[5]	Not Reported
Acetone	Not Reported	More soluble than in water[3]

Experimental Protocol for Solubility Determination

The following is a standard experimental protocol for the quantitative determination of the solubility of a solid compound like **2,6-Diiodo-4-nitrophenol**. This method is based on the widely used shake-flask technique.

Objective: To determine the saturation solubility of **2,6-Diiodo-4-nitrophenol** in a given solvent at a specific temperature.

Materials:

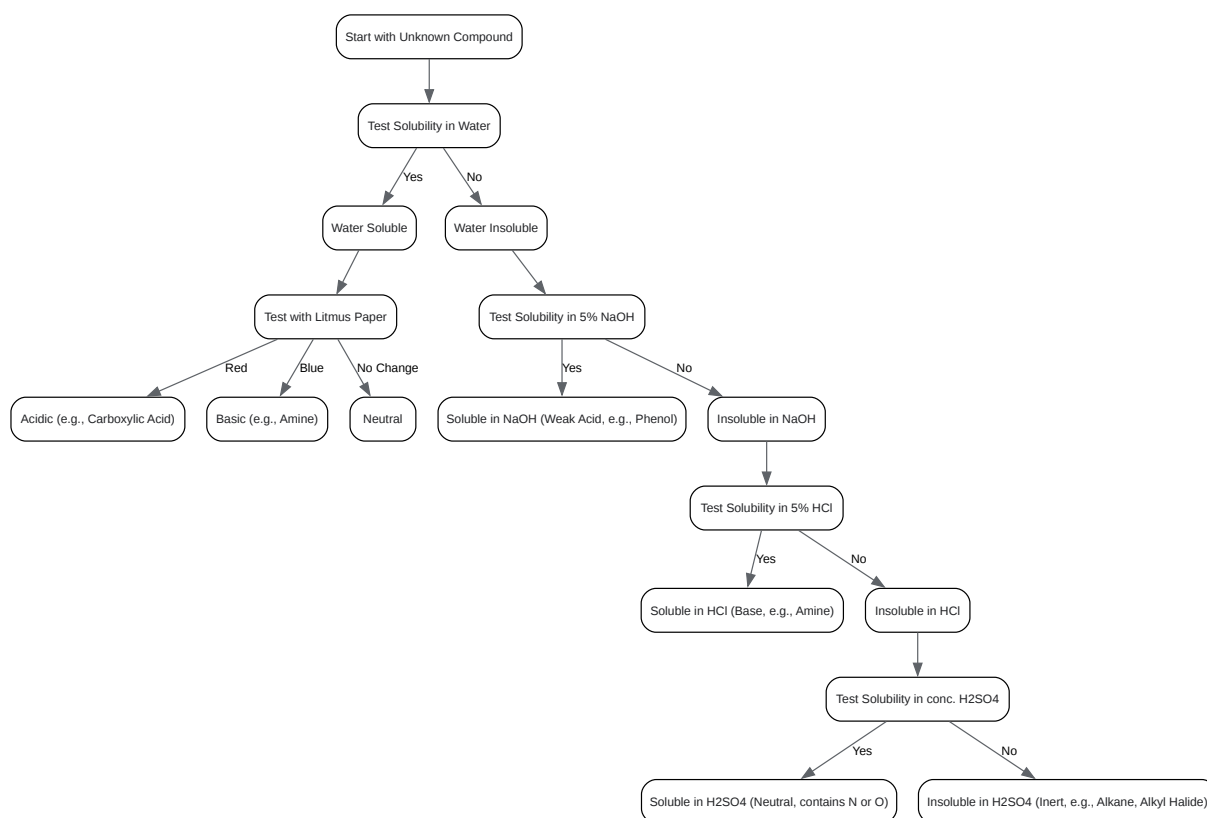
- **2,6-Diiodo-4-nitrophenol** (solid)
- Solvent of interest
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other suitable analytical instrumentation like UV-Vis spectrophotometer)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of solid **2,6-Diiodo-4-nitrophenol** to a vial containing a known volume of the solvent. The amount of solid should be sufficient to ensure that undissolved solid remains after reaching equilibrium.
- **Equilibration:** Tightly cap the vial and place it in a constant temperature shaker bath. Agitate the mixture at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed in the shaker bath for a sufficient time to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a syringe. Immediately pass the solution through a syringe filter to remove any undissolved solid particles.
- **Dilution:** Accurately dilute the filtered solution with the solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted solution using a validated analytical method (e.g., HPLC) to determine the concentration of **2,6-Diiodo-4-nitrophenol**.
- **Calculation:** Calculate the solubility of **2,6-Diiodo-4-nitrophenol** in the solvent at the specified temperature based on the measured concentration and the dilution factor.

Logical Relationship for Solubility Testing

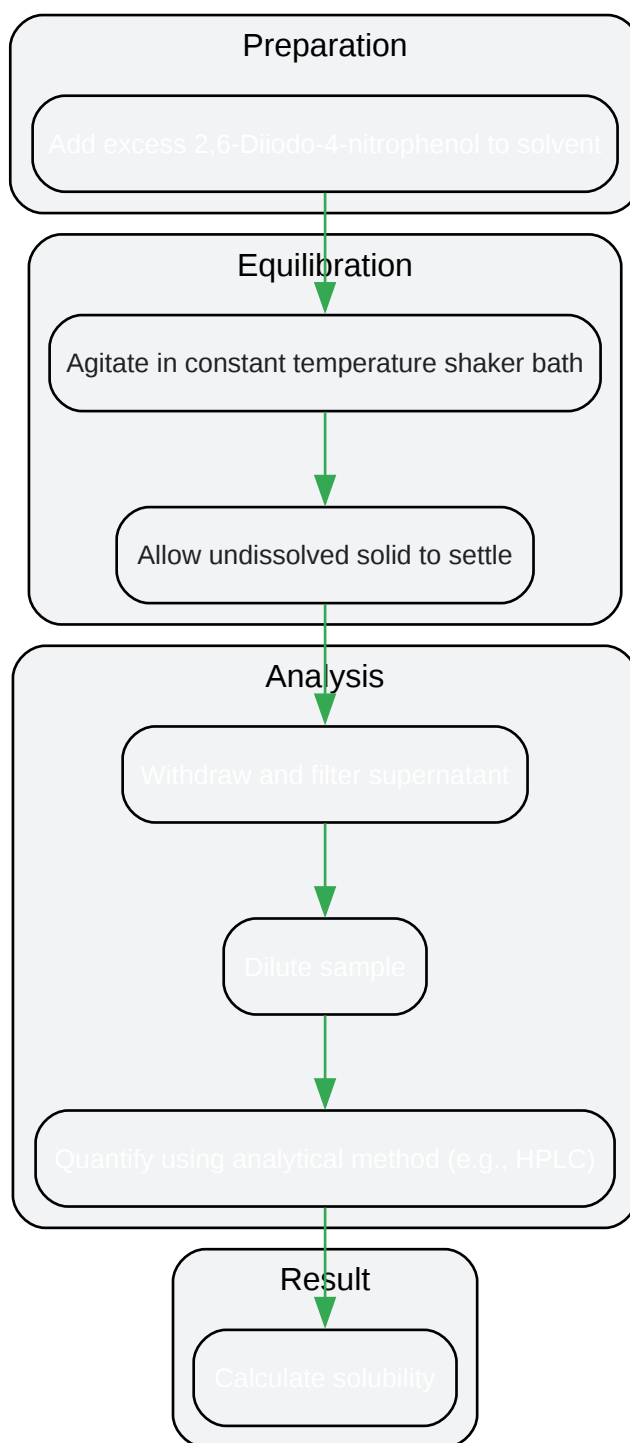


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Caption: A flowchart illustrating the logical progression of qualitative solubility tests for an unknown organic compound.

Experimental Workflow for Quantitative Solubility Determination

The following diagram outlines the key steps in the experimental workflow for determining the quantitative solubility of a compound.



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Caption: A workflow diagram for the quantitative determination of solubility using the shake-flask method.

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